

A Comparative Guide to Inter-Laboratory Analysis of Domperidone Impurity C

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Compound of Interest

Compound Name: Domperidone Impurity C

CAS No.: 118435-03-3

Cat. No.: B602263

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This guide provides a comprehensive framework for conducting an inter-laboratory study on the analysis of **Domperidone Impurity C**. It is intended for researchers, scientists, and drug development professionals seeking to establish a robust and harmonized analytical method for the quantification of this critical impurity. By synthesizing information from pharmacopeial monographs and peer-reviewed literature, this document outlines a best-practice approach to methodology, validation, and inter-laboratory comparison, ensuring data integrity and consistency across different analytical environments.

Introduction: The Significance of Controlling Domperidone Impurity C

Domperidone is a widely used prokinetic and antiemetic agent. As with any active pharmaceutical ingredient (API), controlling impurities is paramount to ensure its safety and efficacy. **Domperidone Impurity C**, chemically identified as cis-4-(5-Chloro-2-oxo-2,3-dihydro-1H-benzimidazol-1-yl)-1-[3-(2-oxo-2,3-dihydro-1H-benzimidazol-1-yl)propyl]piperidine 1-oxide (Domperidone N-Oxide), is a specified impurity in the European Pharmacopoeia (Ph. Eur.)^[1]^[2]. Its monitoring and quantification are crucial aspects of quality control in the manufacturing of domperidone.

An inter-laboratory study is essential for establishing the robustness and reproducibility of an analytical method. By comparing results from multiple laboratories, a consensus on the method's performance can be reached, leading to a harmonized approach that is reliable and transferable. This guide proposes a framework for such a study, focusing on a high-performance liquid chromatography (HPLC) method, a technique widely employed for the analysis of pharmaceutical impurities.

Analytical Methodologies: A Comparative Overview

Several analytical methods have been reported for the determination of domperidone and its related substances. High-Performance Liquid Chromatography (HPLC) and Ultra-High-Performance Liquid Chromatography (UPLC) are the most common techniques due to their high resolution and sensitivity. The European Pharmacopoeia outlines a liquid chromatography method for the analysis of related substances in domperidone, which serves as a foundational reference[2].

For the purpose of an inter-laboratory study, a well-defined and validated method is paramount. Below is a comparative summary of typical HPLC and UPLC parameters reported in the literature and adapted from pharmacopeial guidelines.

Parameter	Proposed HPLC Method	Alternative UPLC Method	Justification for Proposed Method
Column	C18, 4.6 x 150 mm, 5 μ m	C18, 2.1 x 100 mm, 1.8 μ m	The 5 μ m particle size C18 column is widely available and robust, making it suitable for an inter-laboratory study to ensure consistency across participating labs.
Mobile Phase	Gradient elution with a mixture of an aqueous buffer (e.g., ammonium acetate or phosphate buffer) and an organic modifier (e.g., acetonitrile or methanol).	Gradient elution with similar components as HPLC, but with potentially faster gradient times.	A gradient elution is necessary to achieve adequate separation of Domperidone from its impurities, including the polar N-oxide (Impurity C).
Flow Rate	1.0 mL/min	0.3 - 0.5 mL/min	A flow rate of 1.0 mL/min provides a good balance between analysis time and resolution on a standard HPLC system.
Detection	UV at 280 nm	UV at 280 nm	Domperidone and its impurities exhibit significant absorbance at this wavelength, providing good sensitivity.
Column Temp.	30 $^{\circ}$ C	40 $^{\circ}$ C	Maintaining a constant column temperature is crucial for reproducible retention

times. 30°C is easily achievable with most standard column ovens.

Injection Vol.

10 µL

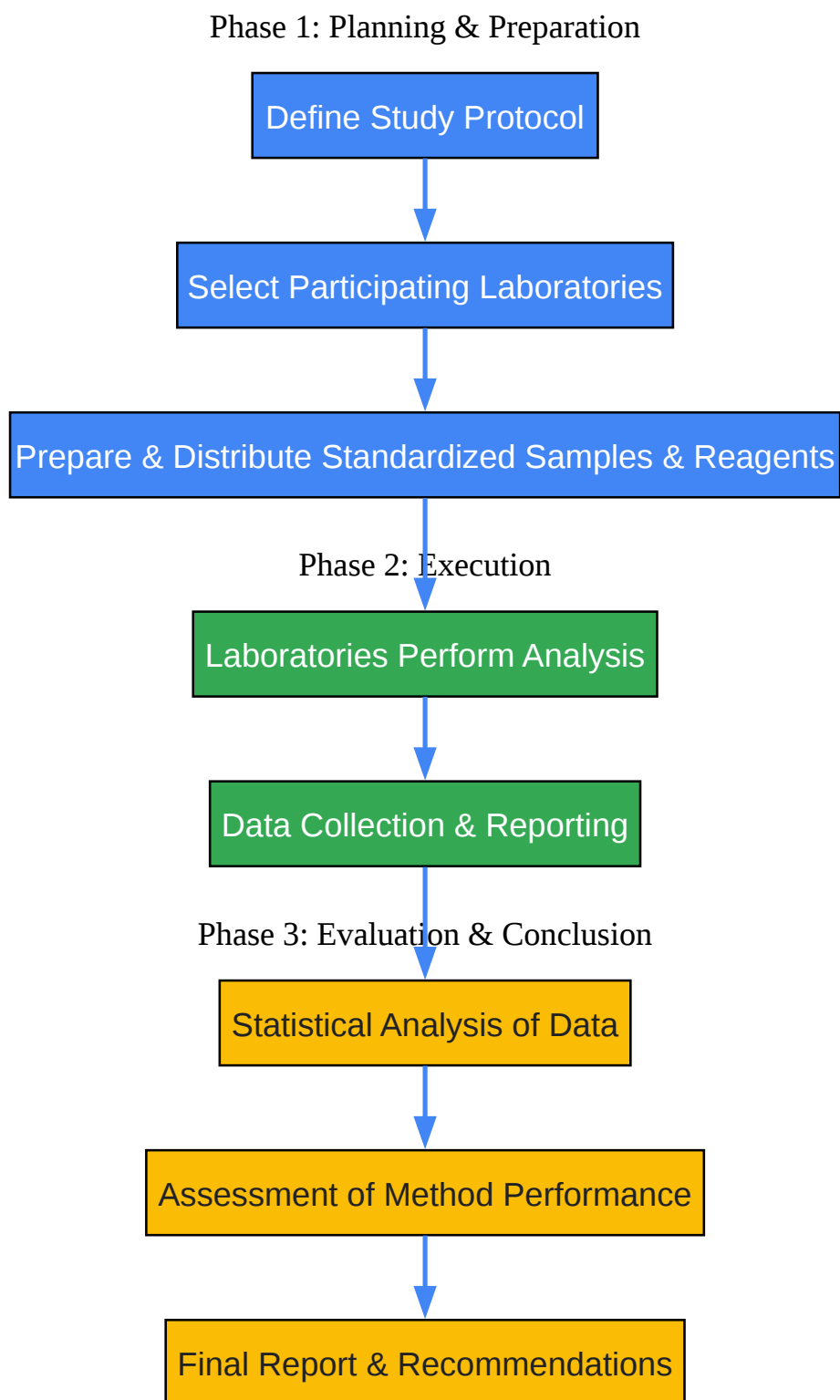
2-5 µL

A 10 µL injection volume is a common and appropriate volume for standard HPLC analyses.

Inter-Laboratory Study Design

The primary objective of the inter-laboratory study is to assess the precision, reproducibility, and robustness of the analytical method for quantifying **Domperidone Impurity C**. The study should be designed in accordance with international guidelines such as those from the International Council for Harmonisation (ICH)[3].

A typical workflow for an inter-laboratory study is depicted below:



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Caption: Workflow for an Inter-Laboratory Study on **Domperidone Impurity C** Analysis.

Study Protocol

A detailed protocol should be distributed to all participating laboratories, including:

- **Scope and Objectives:** Clearly state the purpose of the study.
- **Analytical Method:** Provide a step-by-step procedure for the HPLC analysis.
- **Materials and Reagents:** Specify the source and grade of all materials, including the reference standard for **Domperidone Impurity C**.
- **Sample Preparation:** Detail the procedure for preparing the test and standard solutions.
- **Data Analysis and Reporting:** Provide a standardized template for reporting results and any observations.

Experimental Protocol: A Best-Practice HPLC Method

This section outlines a detailed, self-validating HPLC method for the quantification of **Domperidone Impurity C**, synthesized from best practices found in the literature and pharmacopeial guidelines.

4.1. Instrumentation

- A gradient-capable HPLC system with a UV detector.
- Data acquisition and processing software.

4.2. Chromatographic Conditions

- **Column:** C18, 4.6 x 150 mm, 5 µm particle size.
- **Mobile Phase A:** 0.02 M Ammonium Acetate buffer, pH adjusted to 5.5 with acetic acid.
- **Mobile Phase B:** Acetonitrile.
- **Gradient Program:**

- 0-5 min: 20% B
- 5-25 min: 20% to 60% B
- 25-30 min: 60% B
- 30-31 min: 60% to 20% B
- 31-40 min: 20% B (re-equilibration)
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Detection Wavelength: 280 nm.
- Injection Volume: 10 µL.

4.3. Preparation of Solutions

- Diluent: Mobile Phase A and Acetonitrile in a 50:50 (v/v) ratio.
- Standard Solution: Accurately weigh and dissolve an appropriate amount of **Domperidone Impurity C** reference standard in the diluent to obtain a known concentration (e.g., 1 µg/mL).
- Test Solution: Accurately weigh and dissolve a sample of Domperidone API in the diluent to obtain a concentration of approximately 1 mg/mL.

4.4. System Suitability Before sample analysis, the chromatographic system must meet the following criteria:

- Tailing Factor: The tailing factor for the **Domperidone Impurity C** peak should be not more than 2.0.
- Theoretical Plates: The number of theoretical plates for the **Domperidone Impurity C** peak should be not less than 2000.
- Relative Standard Deviation (RSD): The RSD for six replicate injections of the standard solution should be not more than 5.0%.

Validation Parameters and Acceptance Criteria

The inter-laboratory study should evaluate the following validation parameters as defined by ICH Q2(R1) guidelines^[3]:

Validation Parameter	Acceptance Criteria	Rationale
Specificity	The peak for Impurity C should be well-resolved from the main Domperidone peak and other potential impurities. Peak purity analysis should confirm no co-eluting peaks.	Ensures that the method is able to accurately measure Impurity C without interference.
Linearity	A linear relationship between concentration and peak area should be established over a range of concentrations (e.g., from the reporting threshold to 150% of the specification limit). The correlation coefficient (r^2) should be ≥ 0.99 .	Demonstrates the method's ability to provide results that are directly proportional to the concentration of the impurity.
Accuracy	The recovery of spiked Impurity C from a sample matrix should be within 80-120% at different concentration levels.	Confirms the closeness of the measured value to the true value.
Precision	Repeatability (Intra-assay): RSD $\leq 5.0\%$ for replicate analyses of the same sample. Intermediate Precision: Comparison of results from different analysts, on different days, and with different equipment within the same laboratory. Reproducibility (Inter-laboratory): RSD of results from all participating laboratories should be within an acceptable range (e.g., $\leq 15\%$).	Assesses the degree of scatter between a series of measurements obtained from multiple samplings of the same homogeneous sample under the prescribed conditions.

Limit of Quantitation (LOQ)	The concentration at which the impurity can be reliably quantified with acceptable precision and accuracy (typically with a signal-to-noise ratio of ≥ 10).	Defines the lowest concentration of Impurity C that can be determined with the method.
Robustness	The method should be insensitive to small, deliberate variations in parameters such as mobile phase pH (± 0.2 units), column temperature (± 5 °C), and flow rate (± 0.1 mL/min).	Demonstrates the reliability of the method during normal use.

Data Visualization and Interpretation

The chemical structure of **Domperidone Impurity C** is presented below. Understanding its structure is fundamental to comprehending its chromatographic behavior, particularly its increased polarity due to the N-oxide functional group compared to the parent Domperidone molecule.

Domperidone Impurity C (N-Oxide)

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Caption: Chemical Structure of **Domperidone Impurity C**.

Conclusion

This guide provides a comprehensive framework for conducting a successful inter-laboratory study on the analysis of **Domperidone Impurity C**. By adhering to the proposed best-practice

HPLC method and a well-defined study protocol, participating laboratories can generate reliable and reproducible data. The statistical analysis of the collective results will establish a harmonized analytical procedure that is robust, transferable, and fit for its intended purpose of ensuring the quality and safety of Domperidone. This collaborative effort is crucial for maintaining high standards in pharmaceutical manufacturing and for regulatory compliance.

References

- ICH Harmonised Tripartite Guideline. Validation of Analytical Procedures: Text and Methodology Q2(R1). International Council for Harmonisation of Technical Requirements for Pharmaceuticals for Human Use; 2005. Available from: [\[Link\]](#)
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